

"Prenyl benzoate" CAS number and chemical identifiers

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Compound of Interest

Compound Name: Prenyl benzoate

Cat. No.: B1582095

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An In-depth Technical Guide to Prenyl Benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **prenyl benzoate**, a significant compound in the fields of flavor, fragrance, and potentially, therapeutics. This document details its chemical identity, physicochemical properties, and relevant experimental protocols, designed for professionals in research and development.

Chemical Identifiers and Nomenclature

Prenyl benzoate, also known by its IUPAC name 3-methylbut-2-enyl benzoate, is a benzoate ester recognized for its sweet, balsamic, and fruity aroma.^{[1][2]} It is utilized as a flavoring agent and in fragrance formulations.^[3] Below is a comprehensive table of its chemical identifiers.

Identifier Type	Value	Reference(s)
CAS Number	5205-11-8	[3]
IUPAC Name	3-methylbut-2-enyl benzoate	[3]
Synonyms	3-Methyl-2-butenyl benzoate, Benzoic acid 3-methyl-2- butenyl ester, Prenyl benzoate	[3]
Molecular Formula	C ₁₂ H ₁₄ O ₂	[3]
InChI	InChI=1S/C12H14O2/c1- 10(2)8-9-14-12(13)11-6-4-3-5- 7-11/h3-8H,9H2,1-2H3	[3]
InChIKey	INVWRXWYYVMFQC- UHFFFAOYSA-N	[3]
SMILES	CC(=CCOC(=O)C1=CC=CC=C1)C	[3]
FEMA Number	4203	[3]
EINECS Number	225-998-7	
PubChem CID	21265	[3]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **prenyl benzoate** is presented below, providing essential data for its handling, analysis, and application in a laboratory setting.

Property	Value	Reference(s)
Molecular Weight	190.24 g/mol	[3]
Appearance	Colorless liquid	[4]
Odor	Sweet, balsamic, fruity, with tea-like notes	[1][2]
Boiling Point	280.00 to 281.00 °C @ 760.00 mm Hg	[5]
Flash Point	210.00 °F (98.89 °C) (Closed Cup)	[6]
Specific Gravity	1.01600 to 1.02500 @ 25.00 °C	[6]
Refractive Index	1.51400 to 1.52100 @ 20.00 °C	[6]
Solubility	Insoluble in water; soluble in alcohol	[7]
Vapor Pressure	0.004000 mmHg @ 25.00 °C (estimated)	[5]

Experimental Protocols

Synthesis of Prenyl Benzoate via Schotten-Baumann Reaction (Adapted Protocol)

The synthesis of **prenyl benzoate** can be achieved via the Schotten-Baumann reaction, a well-established method for the preparation of esters.[8] This adapted protocol is based on the synthesis of phenyl benzoate and substitutes prenyl alcohol as the starting material.[1][9][10]

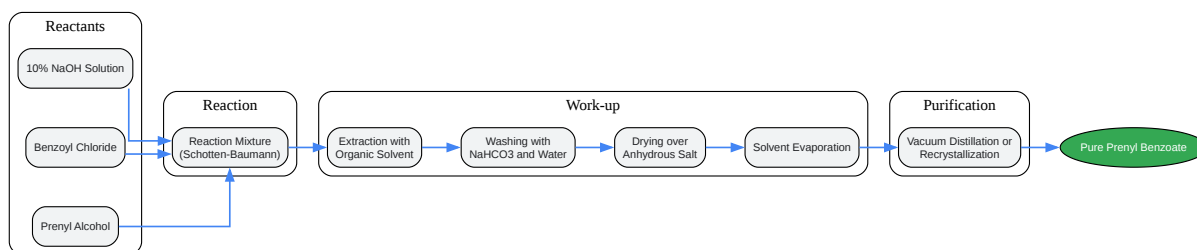
Materials:

- Prenyl alcohol (3-methyl-2-buten-1-ol)
- Benzoyl chloride

- 10% Sodium hydroxide (NaOH) solution
- Ethanol (for recrystallization)
- Dichloromethane (DCM) or other suitable organic solvent
- Saturated sodium bicarbonate (NaHCO₃) solution
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Conical flask, separatory funnel, round-bottom flask, condenser, magnetic stirrer, heating mantle, rotary evaporator, and standard laboratory glassware.

Procedure:

- In a conical flask, dissolve prenyl alcohol in a 10% aqueous solution of sodium hydroxide.
- To this solution, add benzoyl chloride dropwise while stirring vigorously. The reaction is exothermic and may require cooling in an ice bath to maintain a moderate temperature.
- After the addition is complete, continue stirring the mixture for approximately 30-60 minutes at room temperature to ensure the reaction goes to completion.
- Transfer the reaction mixture to a separatory funnel and extract the product with an organic solvent such as dichloromethane.
- Wash the organic layer sequentially with a saturated solution of sodium bicarbonate and then with water to remove any unreacted benzoyl chloride and sodium hydroxide.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The crude **prenyl benzoate** can be purified by vacuum distillation or by recrystallization from ethanol.



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A generalized workflow for the synthesis of **prenyl benzoate**.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a standard method for the identification and quantification of volatile and semi-volatile compounds such as **prenyl benzoate**, particularly in complex mixtures like fragrance and flavor formulations.^{[2][11]}

Instrumentation and Conditions (General):

- Gas Chromatograph: Equipped with a capillary column (e.g., HP-5MS, DB-5MS, or equivalent).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injection Mode: Split or splitless, depending on the sample concentration.
- Injector Temperature: Typically 250-280 °C.

- **Oven Temperature Program:** A temperature gradient is employed to separate compounds with different boiling points. A typical program might start at a lower temperature (e.g., 60-100 °C), hold for a few minutes, and then ramp up to a final temperature (e.g., 280-300 °C).
- **Mass Spectrometer:** Operated in electron ionization (EI) mode at 70 eV.
- **Ion Source Temperature:** Typically 230-250 °C.
- **Transfer Line Temperature:** Typically 280-300 °C.
- **Scan Range:** A mass-to-charge ratio (m/z) range of approximately 40-400 amu is generally sufficient.

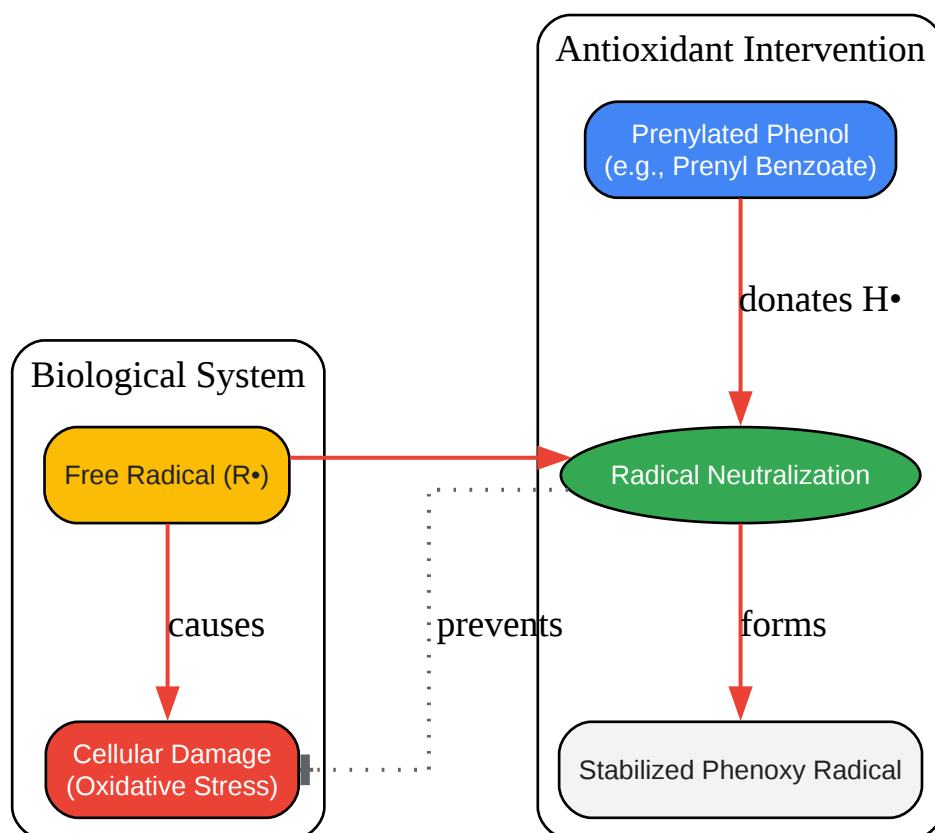
Sample Preparation:

Samples containing **prenyl benzoate**, such as essential oils or fragrance mixtures, are typically diluted in a suitable solvent (e.g., ethanol, hexane, or dichloromethane) prior to injection.[\[11\]](#)

Biological Activity and Potential Signaling Pathways

Prenylated compounds, including **prenyl benzoate**, have garnered interest for their potential biological activities, such as antioxidant and chemopreventive properties.[\[7\]](#) The addition of a prenyl group can enhance the lipophilicity of a molecule, potentially increasing its interaction with cell membranes and its overall bioavailability.[\[12\]](#)[\[13\]](#)[\[14\]](#)

While specific signaling pathways for **prenyl benzoate** are not extensively documented, the antioxidant activity of prenylated phenols is generally attributed to their ability to scavenge free radicals. This mechanism involves the donation of a hydrogen atom from a hydroxyl group to a radical, thereby neutralizing it. The resulting phenoxy radical is stabilized by resonance.



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